

# pentyl methacrylate chemical structure and properties

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## Compound of Interest

Compound Name: *Pentyl methacrylate*

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## An In-depth Technical Guide to Pentyl Methacrylate

This guide provides a comprehensive overview of the chemical structure, properties, and polymerization kinetics of **pentyl methacrylate**, tailored for researchers, scientists, and professionals in drug development and polymer chemistry.

### Chemical Structure and Identification

**Pentyl methacrylate**, also known as n-amyl methacrylate, is an organic compound and the ester of methacrylic acid and pentanol. Its chemical structure consists of a pentyl group attached to the oxygen of the carboxylate group of the methacrylate moiety.

Table 1: Chemical Identifiers for **Pentyl Methacrylate**

Identifier	Value
IUPAC Name	pentyl 2-methylprop-2-enoate[1]
Synonyms	Amyl methacrylate, n-amyl methacrylate[1][2]
CAS Number	2849-98-1[1]
Molecular Formula	C <sub>9</sub> H <sub>16</sub> O <sub>2</sub> [1][3]
SMILES	CCCCCOC(=O)C(=C)C[1][3]
InChI	InChI=1S/C9H16O2/c1-4-5-6-7-11-9(10)8(2)3/h2,4-7H2,1,3H3[1][3]
InChIKey	GYDSPAVLTMAXHT-UHFFFAOYSA-N[1][3]

## Physicochemical Properties

The physical and chemical properties of **pentyl methacrylate** are crucial for its handling, storage, and application in various chemical processes.

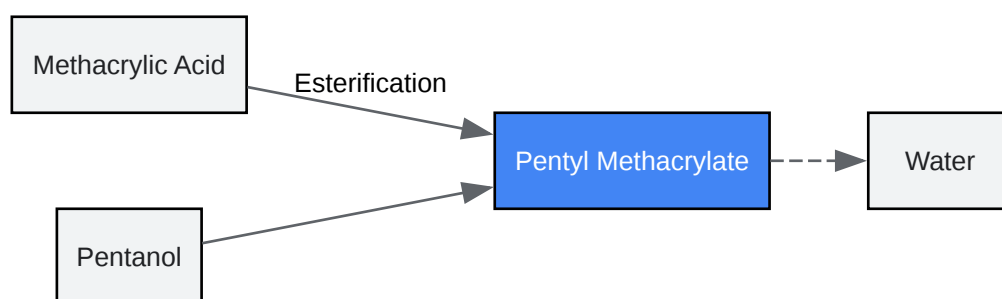
Table 2: Physical and Chemical Properties of **Pentyl Methacrylate**

Property	Value
Molecular Weight	156.22 g/mol [1]
Appearance	Colorless liquid
Density	0.89 g/cm <sup>3</sup> [4][5]
Boiling Point	179.8 °C at 760 mmHg[4][5]
Flash Point	53.9 °C[4][5]
Refractive Index	1.426[4][5]
Vapor Pressure	0.923 mmHg at 25°C[4][5]

## Synthesis and Polymerization

**Pentyl methacrylate** serves as a monomer for the synthesis of various polymers. Its polymerization can be achieved through different mechanisms, most commonly free-radical polymerization.

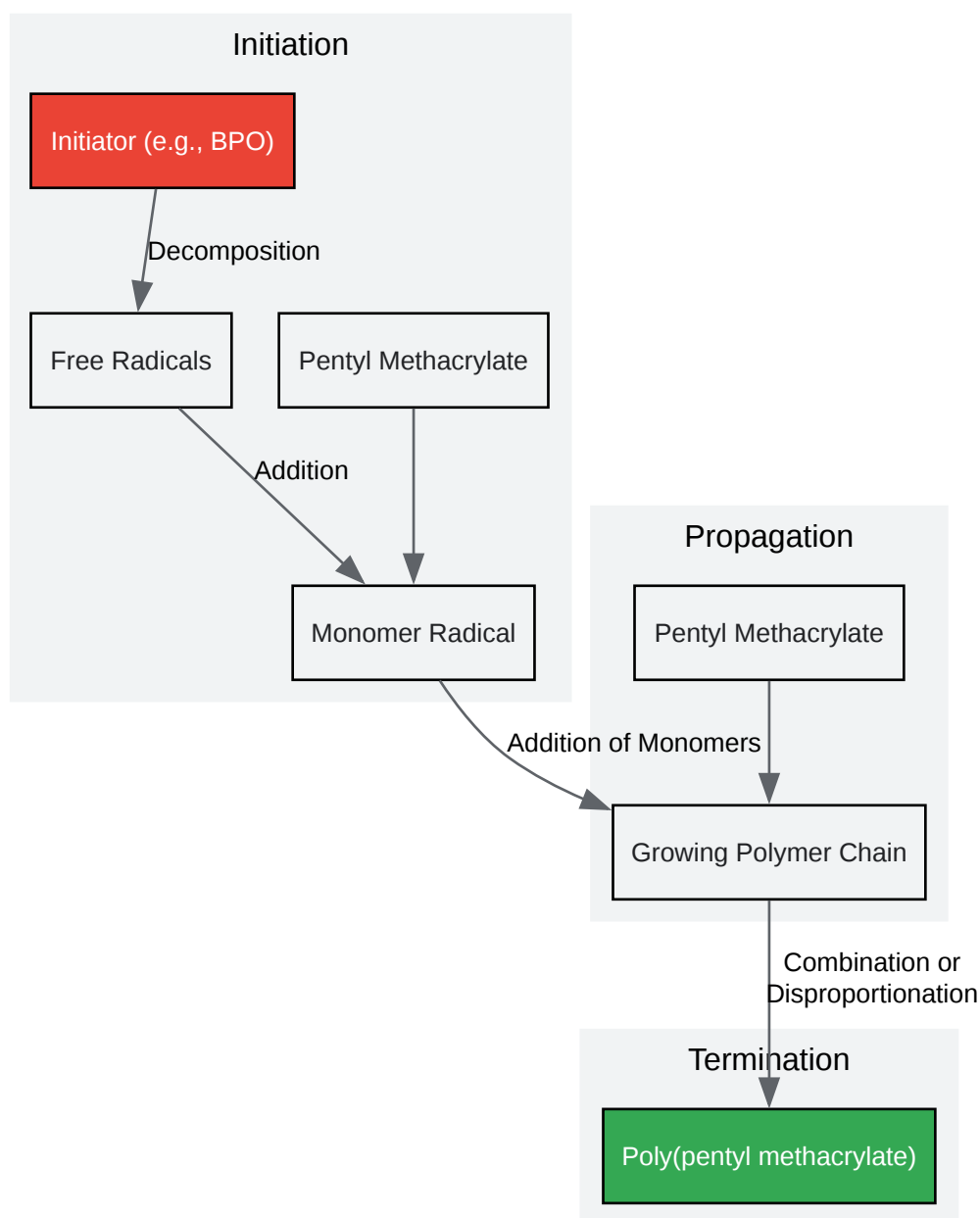
A general route for the synthesis of methacrylate monomers involves the reaction of methacrylic acid or its derivatives with the corresponding alcohol. For instance, p-tolyl methyl methacrylate is synthesized from the reaction of sodium methacrylate with p-tolyl chloride[6]. A similar transesterification reaction of 2-(diethylamino)ethyl methacrylate with methanol can yield methyl methacrylate[7].



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Figure 1: General synthesis of **pentyl methacrylate**.

The polymerization of **pentyl methacrylate** is typically initiated by free-radical initiators such as 2,2'-azobis(2-methylpropionitrile) (AIBN) or benzoyl peroxide (BPO)[8]. The process involves initiation, propagation, and termination steps.



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Figure 2: Free-radical polymerization of **pentyl methacrylate**.

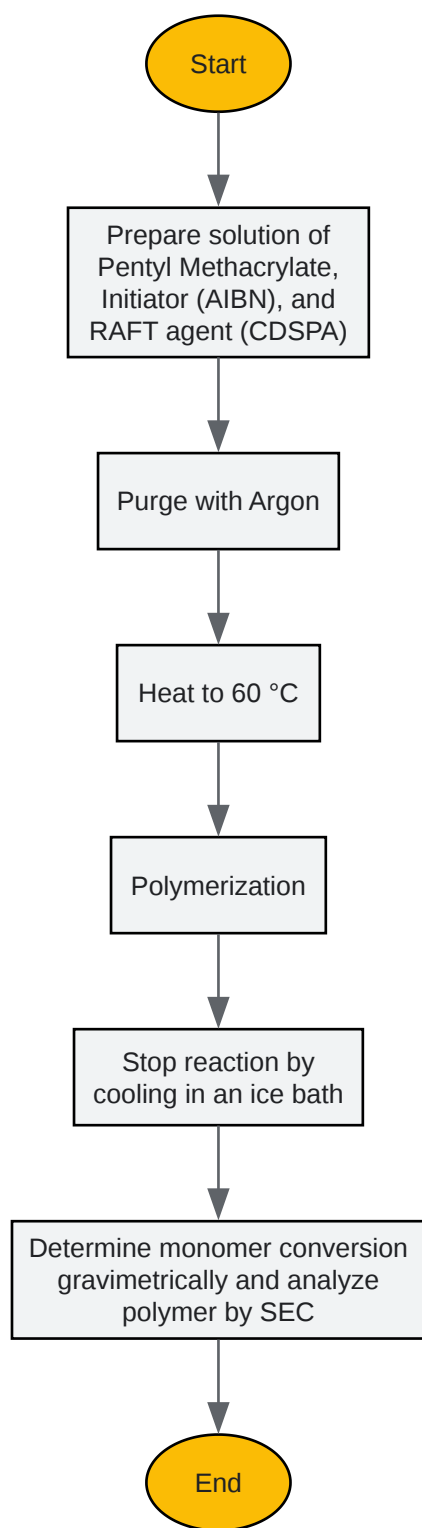
## Experimental Protocols

Prior to polymerization, **pentyl methacrylate** is typically purified by passing it through a column of basic alumina to remove inhibitors[9].

This method is used to determine the propagation rate coefficient ( $k_p$ ) of radical polymerization[9].

- Materials: **Pentyl methacrylate**, a photoinitiator (e.g., 2,2-dimethoxy-2-phenylacetophenone, DMPA), and optionally a solvent (e.g., toluene)[9].
- Procedure:
  - A mixture of the monomer, photoinitiator, and solvent is placed in a thermostated cuvette.
  - The mixture is purged with an inert gas (e.g., argon) for approximately 10 minutes and preheated[9].
  - The polymerization is initiated by periodic laser pulses at a known repetition rate[9].
  - The reaction is quenched by adding an inhibitor (e.g., hydroquinone)[9].
  - Monomer conversion is determined gravimetrically after removing the unreacted monomer under vacuum[9].
  - The molar mass distribution of the resulting polymer is analyzed by size-exclusion chromatography (SEC) to determine  $k_p$ [9].

RAFT polymerization is a controlled radical polymerization technique used to synthesize polymers with well-defined molecular weights and narrow dispersities.



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*Figure 3: Experimental workflow for RAFT polymerization.*

- Materials: **Pentyl methacrylate**, an initiator (e.g., AIBN), and a RAFT agent (e.g., 4-cyano-4-[(dodecylsulfanylthiocarbonyl) sulfanyl]pentanoic acid, CDSPA)[9].
- Procedure:
  - Solutions of the initiator and RAFT agent in the monomer are prepared[9].
  - The solutions are purged with argon and then heated to 60 °C to initiate polymerization[9].
  - The polymerization is stopped at predetermined time intervals by cooling the reaction vessels in an ice bath[9].
  - Monomer conversion is determined gravimetrically after removing the residual monomer under vacuum[9].

## Applications

Polymers derived from **pentyl methacrylate**, like other poly(methacrylates), have a wide range of applications due to their versatile properties. Poly(methyl methacrylate) (PMMA), a related polymer, is known for its excellent transparency, chemical stability, and electrical insulation, finding use in aviation, architecture, medical devices, and optics[8][10][11]. The incorporation of different alkyl ester groups, such as the pentyl group, allows for the tuning of polymer properties like flexibility and glass transition temperature, making them suitable for use in:

- Coatings and Adhesives: Where they can enhance flexibility, weather resistance, and adhesion[4].
- Polymer Production: As a comonomer to modify the properties of the final polymer, contributing to durability and flexibility[4].

## Safety and Handling

**Pentyl methacrylate** is associated with certain hazards and should be handled with appropriate safety precautions.

Table 3: GHS Hazard Statements for **Pentyl Methacrylate**

Hazard Code	Statement
H315	Causes skin irritation[1][12]
H319	Causes serious eye irritation[1][12]
H335	May cause respiratory irritation[1][12]

Handling recommendations include:

- Working in a well-ventilated area.
- Wearing appropriate personal protective equipment, including gloves and eye protection.
- Avoiding contact with skin and eyes[13].
- Keeping away from heat, sparks, and open flames as it is a flammable liquid.
- Storing in a tightly closed container in a cool, dry place[13].

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